

Application Notes and Protocols for A-770041 In Vitro Assays

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Compound of Interest

Compound Name: A-770041

Cat. No.: B1664254

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Abstract

A-770041 is a potent and selective, orally bioavailable small-molecule inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck), a member of the Src family of tyrosine kinases.^{[1][2]} Lck plays a crucial role in T-cell activation and signaling, making it an attractive therapeutic target for autoimmune diseases and organ transplant rejection.^{[1][2]} These application notes provide detailed protocols for key in vitro assays to characterize the activity of **A-770041**, including its enzymatic inhibition of Lck, its effect on cytokine production in a cellular context, and its impact on cell viability and proliferation.

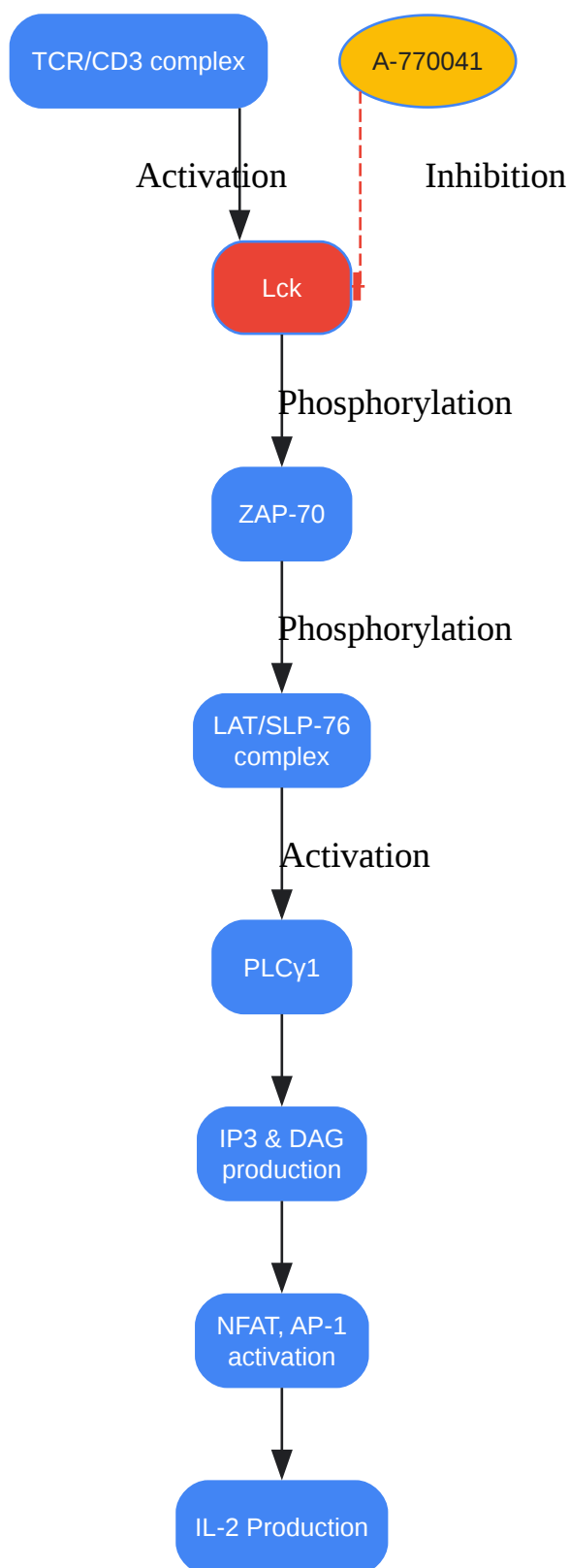
Data Presentation

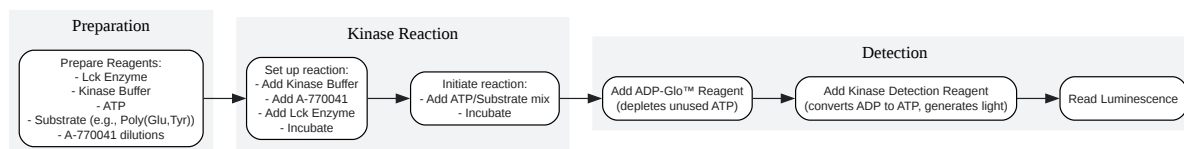
The following table summarizes the in vitro activity of **A-770041** across various assays.

Assay Type	Target/Cell Line	Parameter	Value	Notes
Enzymatic Assay	Lck	IC50	147 nM	Performed in the presence of 1 mM ATP.[1]
Fyn	IC50	44.1 µM	Demonstrates >300-fold selectivity for Lck over Fyn.	
Src	IC50	9.1 µM	Demonstrates >60-fold selectivity for Lck over Src.	
Fgr	IC50	14.1 µM		
Cell-Based Assay	Concanavalin A-stimulated whole blood	EC50	~80 nM	Measured by inhibition of IL-2 production.[1]
Murine CD4+ T-cells	Effective Concentration	≥100 nM	Inhibition of Lck phosphorylation. [3]	
Murine Regulatory T-cells (Tregs)	Effective Concentration	100-500 nM	Inhibition of TGF-β production.[3]	

Signaling Pathway

The diagram below illustrates the simplified signaling pathway of Lck in T-cell activation and the point of inhibition by **A-770041**.





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References

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